

# Comparative stability analysis of Glauberite versus thenardite

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## Compound of Interest

Compound Name: *Glauberite*

Cat. No.: *B1149158*

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## Comparative Stability Analysis: Glauberite vs. Thenardite

A Guide for Researchers, Scientists, and Drug Development Professionals

In the realm of mineralogy and material science, understanding the relative stability of sulfate minerals is crucial for a range of applications, from geological and environmental studies to pharmaceutical formulation and building materials science. This guide provides a detailed comparative analysis of the stability of two key sulfate minerals: **glauberite** ( $\text{Na}_2\text{Ca}(\text{SO}_4)_2$ ) and thenardite ( $\text{Na}_2\text{SO}_4$ ). The comparison focuses on their response to key environmental factors—solubility in water, thermal stress, and humidity—supported by available experimental data and established analytical protocols.

## Physical and Chemical Properties

A fundamental understanding of the intrinsic properties of **glauberite** and thenardite is essential for interpreting their stability.

Property	Glauberite	Thenardite
Chemical Formula	$\text{Na}_2\text{Ca}(\text{SO}_4)_2$	$\text{Na}_2\text{SO}_4$
Crystal System	Monoclinic	Orthorhombic
Molar Mass	278.22 g/mol	142.04 g/mol
Appearance	Colorless to yellowish or grayish, often with a white efflorescent coating.[1]	Typically gray, white, colorless, or brownish-white.[2]
Hardness (Mohs)	2.5 - 3.0[1]	2.5 - 3[2]
Specific Gravity	2.7 - 2.8[1]	~2.7[2]

## Comparative Stability Analysis

The stability of these minerals is primarily dictated by their interaction with water and their response to temperature changes.

## Solubility

Solubility is a critical factor governing the stability of these minerals in aqueous environments.

**Glauberite**, a double salt, exhibits incongruent dissolution, meaning it breaks down into its constituent salts upon dissolving.

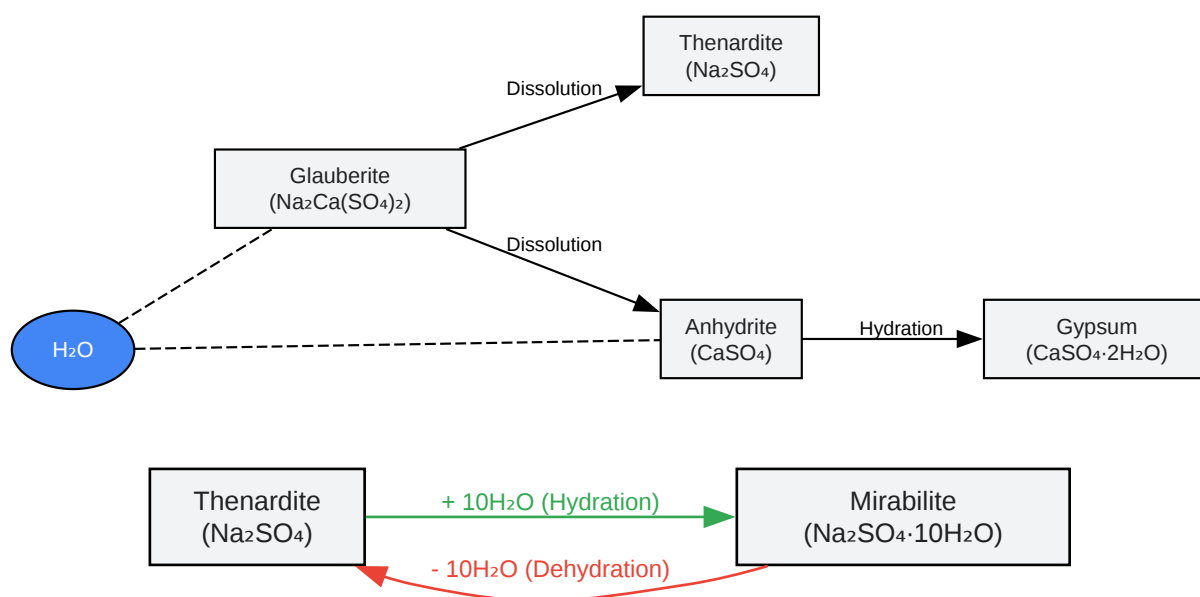
Experimental Data:

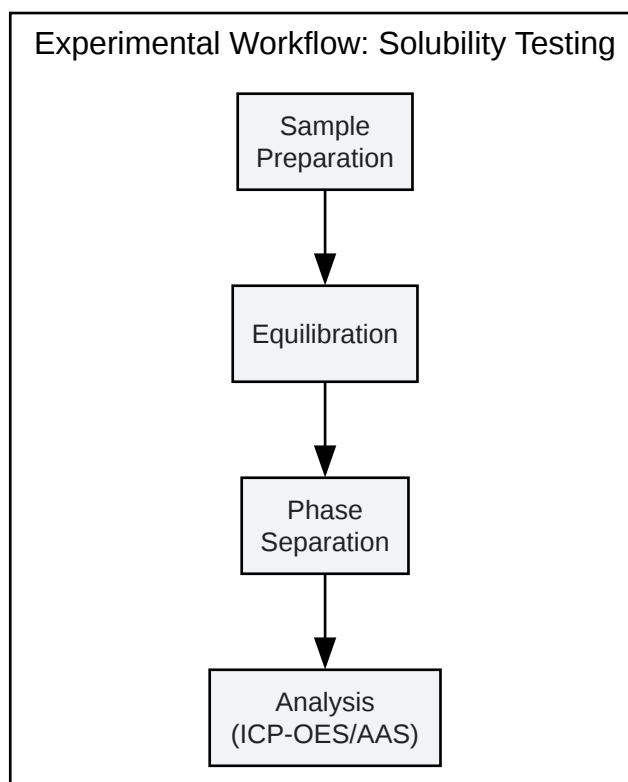
The following table summarizes experimental solubility data for **glauberite** and thenardite in the  $\text{Na}_2\text{SO}_4$ - $\text{CaSO}_4$ - $\text{H}_2\text{O}$  system at elevated temperatures.

Temperature (°C)	Mineral Phase	Na <sub>2</sub> SO <sub>4</sub> Concentration (mol/kg H <sub>2</sub> O)	CaSO <sub>4</sub> Concentration (mol/kg H <sub>2</sub> O)
100	Glauberite	2.0	0.02
	Thenardite	2.5	0.015
150	Glauberite	1.5	0.01
	Thenardite	2.0	0.008
200	Glauberite	1.0	0.005
	Thenardite	1.8	0.004

Data adapted from Freyer and Voigt, 2004.

At ambient conditions, **glauberite**'s significant solubility in water leads to its dissociation into thenardite and anhydrite (CaSO<sub>4</sub>).<sup>[1]</sup> The anhydrite subsequently hydrates to form gypsum (CaSO<sub>4</sub>·2H<sub>2</sub>O).<sup>[1]</sup> This process underscores the inherent instability of **glauberite** in moist environments. Thenardite is also readily soluble in water.<sup>[2]</sup>





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